

# 2-Thiophenecarbonitrile safety and handling precautions

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## Compound of Interest

Compound Name: *2-Thiophenecarbonitrile*

Cat. No.: *B031525*

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An In-depth Technical Guide to the Safe Handling of **2-Thiophenecarbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals and is compiled from publicly available Safety Data Sheets (SDS). It is not a substitute for a formal risk assessment or the official SDS provided by the manufacturer. Always consult the original SDS for the specific product you are using.

## Chemical Identification and Properties

**2-Thiophenecarbonitrile**, also known as 2-Cyanothiophene, is a flammable and toxic liquid commonly used as a laboratory chemical and intermediate in the synthesis of various compounds, including thiaplatinacycles and 2,2'-thienylpyrroles.<sup>[1][2][3]</sup> Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Table 1: Physical and Chemical Properties of **2-Thiophenecarbonitrile**

Property	Value	Source(s)
CAS Number	1003-31-2	<a href="#">[1]</a>
Synonyms	2-Cyanothiophene, Thiophene-2-carbonitrile	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>5</sub> H <sub>3</sub> NS	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	109.15 g/mol	<a href="#">[4]</a>
Appearance	Clear, colorless to yellow liquid	<a href="#">[5]</a>
Boiling Point	192 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.172 g/mL at 25 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	53 °C (127.4 °F) - closed cup	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.563 (lit.)	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Class	3 - Flammable liquids	<a href="#">[2]</a>

## Hazard Identification and Classification

**2-Thiophenecarbonitrile** is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[1\]](#) The primary hazards include flammability, acute toxicity, skin irritation, and serious eye damage.[\[4\]](#) The signal word for this chemical is "Danger".[\[1\]](#)

Table 2: GHS Hazard Classification for **2-Thiophenecarbonitrile**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	<a href="#">[1]</a> <a href="#">[4]</a>
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[1]</a> <a href="#">[4]</a>
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	<a href="#">[1]</a> <a href="#">[4]</a>
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	<a href="#">[1]</a> <a href="#">[4]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	<a href="#">[1]</a> <a href="#">[4]</a>
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	<a href="#">[1]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[2]</a>

Target Organs: Respiratory system.[\[1\]](#)

## Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and prevent accidents.

## Safe Handling Procedures

- Engineering Controls: All work must be conducted in a certified chemical fume hood.[\[1\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#) Ensure adequate ventilation, especially in confined areas, and have eye wash stations and safety showers readily accessible.[\[1\]](#)
- Personal Handling: Avoid contact with skin, eyes, and clothing.[\[6\]](#) Do not breathe vapors or mist.[\[6\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in work areas.[\[1\]](#)

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][6] Use only non-sparking tools and take precautionary measures against static discharge.[1]

## Storage Conditions

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][6] Containers that have been opened must be carefully resealed and kept upright.[6]
- Location: Store in a designated "Flammables area".[1]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[1]

## Exposure Controls and Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through all routes.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash risks.	To prevent contact and serious eye damage. <a href="#">[1]</a> <a href="#">[7]</a>
Hand Protection	Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure. Inspect gloves before use.	The substance is harmful in contact with skin and causes skin irritation. <a href="#">[1]</a> <a href="#">[7]</a>
Skin and Body Protection	Wear appropriate protective clothing, such as a flame-resistant lab coat, to prevent skin exposure. Closed-toe shoes are mandatory.	Protects against accidental splashes and contact. <a href="#">[1]</a> <a href="#">[7]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. All work should be done in a fume hood.	Prevents inhalation of harmful vapors and respiratory irritation. <a href="#">[1]</a>

## First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure. Seek medical attention promptly for all exposure incidents.

Table 4: First Aid Measures for **2-Thiophenecarbonitrile** Exposure

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. <a href="#">[1]</a> Remove contact lenses if present and easy to do. <a href="#">[1]</a> Continue rinsing. <a href="#">[1]</a> Seek immediate medical attention. <a href="#">[1]</a>	
Skin Contact	Take off immediately all contaminated clothing. <a href="#">[1]</a> Wash off immediately with plenty of soap and water for at least 15 minutes. <a href="#">[1]</a> <a href="#">[8]</a> Seek immediate medical attention. <a href="#">[1]</a>	
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. <a href="#">[1]</a> If breathing is difficult, give oxygen. <a href="#">[1]</a> Do not use mouth-to-mouth resuscitation. <a href="#">[1]</a> Call a POISON CENTER or doctor/physician. <a href="#">[1]</a>	
Ingestion	Do NOT induce vomiting. <a href="#">[1]</a> Rinse mouth with water. <a href="#">[1]</a> Call a physician or poison control center immediately. <a href="#">[1]</a>	

## Accidental Release and Firefighting Measures

### Accidental Release Protocol

In case of a spill, the primary objectives are to ensure personnel safety, contain the spill, and prevent environmental contamination.

- Evacuate & Alert: Alert personnel in the area and evacuate non-essential personnel.[9][10]
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[1][6]
- Ventilate: Ensure adequate ventilation.[6]
- Containment: Use a non-combustible absorbent material (e.g., activated carbon, absorbent pads) to contain the spill.[9] Place a dike around the spill to prevent it from spreading or entering drains.[10][11]
- Cleanup: Soak up the material with the inert absorbent.[1] Use spark-proof tools for collection.[1] Place the contaminated material into a suitable, closed, and labeled container for disposal as hazardous waste.[1][12]
- Decontamination: Wash the affected area with a mild detergent solution and water.[9]
- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described in Section 4.0.[9]

## Firefighting Measures

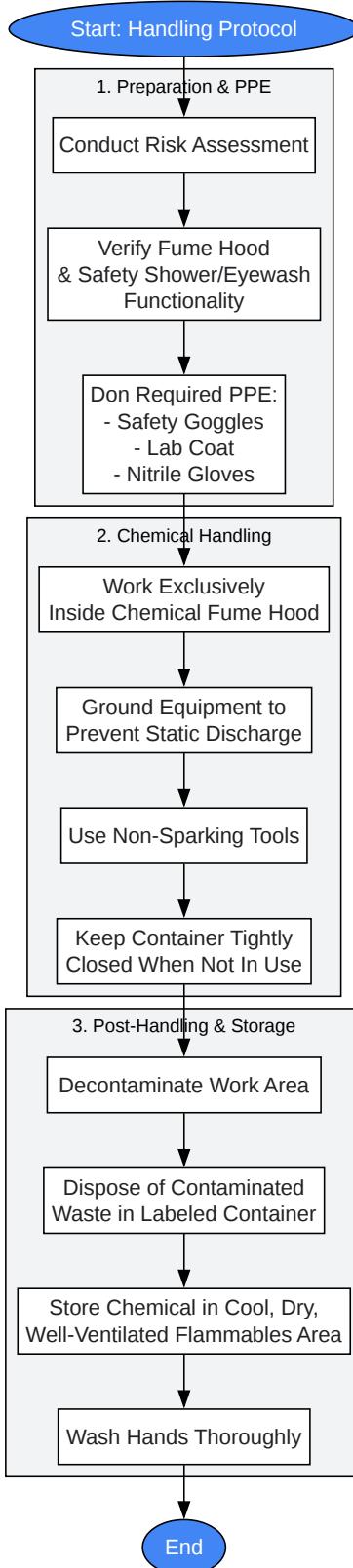
**2-Thiophenecarbonitrile** is a flammable liquid, and its vapors may form explosive mixtures with air.[1]

Table 5: Firefighting Guidance

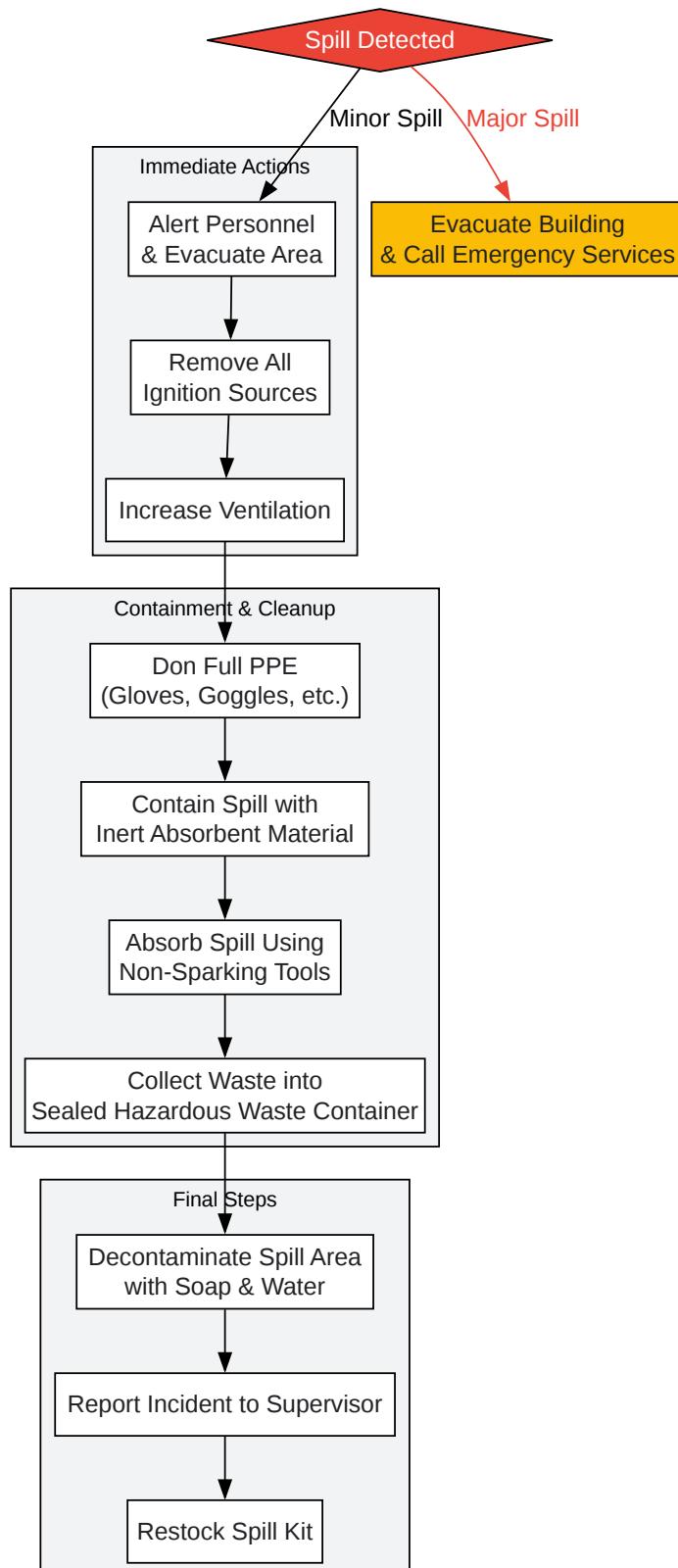
Aspect	Instruction	Source(s)
Suitable Extinguishing Media	Use CO <sub>2</sub> , dry chemical, or alcohol-resistant foam. <a href="#">[1]</a> <a href="#">[13]</a>	
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.	
Specific Hazards	Flammable. Containers may explode when heated. Vapors may travel to a source of ignition and flash back.	<a href="#">[1]</a>
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> ), Sulfur oxides.	<a href="#">[1]</a>
Protective Equipment	As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.	<a href="#">[1]</a>

## Visualized Safety Protocols

To ensure clarity in procedural steps, the following diagrams illustrate key safety workflows for handling **2-Thiophenecarbonitrile**.

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Caption: Standard laboratory workflow for handling **2-Thiophenecarbonitrile**.

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Caption: Emergency response workflow for a **2-Thiophenecarbonitrile** spill.

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